

Application Note: Optimized Solubilization and Handling of (-)-Butaclamol HCl

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Compound of Interest

Compound Name: (-)-Butaclamol hcl

Cat. No.: B12320171

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Executive Summary

(-)-Butaclamol hydrochloride (CAS: 55528-08-0) is the inactive enantiomer of the potent dopamine receptor antagonist (+)-Butaclamol. It is universally employed as a negative control in receptor binding assays and phenotypic screens to validate stereoselective biological activity.

While the active (+)-enantiomer is widely characterized, the (-)-enantiomer shares identical physicochemical properties in achiral environments. A critical challenge in its application is its pH-dependent solubility. With a pKa of approximately 7.2, (-)-Butaclamol exists as a mixture of ionized and neutral species at physiological pH (7.4), leading to a high risk of precipitation in aqueous buffers. This guide details a self-validating protocol to maintain solubility and ensure assay reproducibility.

Physicochemical Profile & Solubility Data

Compound: (-)-Butaclamol hydrochloride Molecular Weight: 397.98 g/mol Appearance: White to off-white solid Stereochemistry: (3S, 4aS, 13bS)-enantiomer (Inactive control)

Solubility Thresholds (at 25°C)

Solvent System	Max Solubility	Stability	Notes
DMSO	> 10 mg/mL (~25 mM)	High (Months at -20°C)	Recommended Primary Solvent.
Ethanol	~1 mg/mL	Moderate	Not recommended for high-conc stocks.
Water (pH < 6)	~0.25 mg/mL	Low (Hydrolysis risk)	Requires acidic pH for stability.
PBS (pH 7.4)	< 0.1 mg/mL	Very Low	Risk of rapid precipitation due to deprotonation.
45% Cyclodextrin	~5.4 mg/mL	High	Excellent for in vivo formulation.

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Critical Insight: At pH 7.4, (-)-Butaclamol is close to its pKa (7.2). Approximately 60% of the compound may exist in the uncharged (lipophilic) free-base form, driving precipitation. Always prepare stocks in DMSO before diluting into aqueous buffers.

Protocol A: Preparation of Master Stock Solution (DMSO)

Objective: Create a stable 25 mM Master Stock. Safety: Wear nitrile gloves and safety glasses. Handle DMSO in a fume hood.

Materials

- (-)-Butaclamol HCl (Solid)[1][2][3][4]
- Anhydrous DMSO (Cell culture grade, >99.9%)

- Amber glass vials (Borosilicate, screw cap)

Procedure

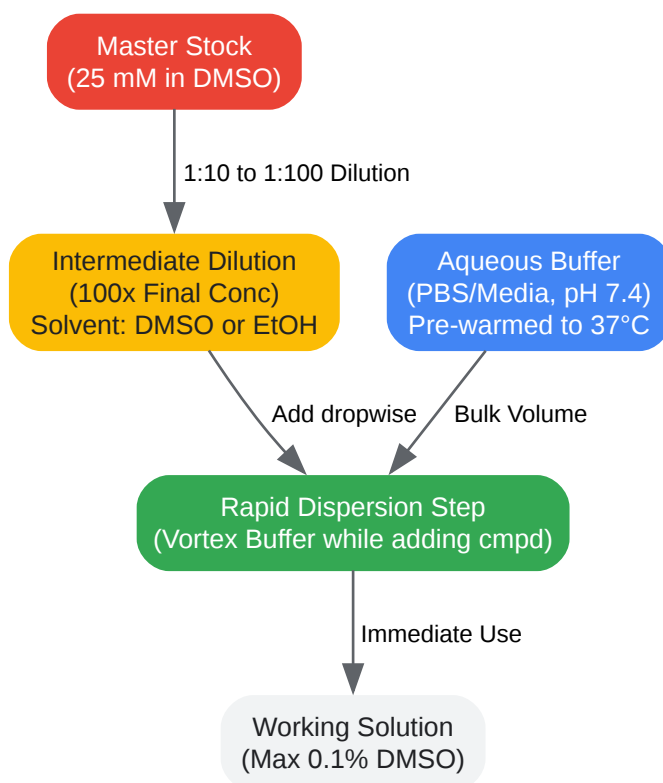
- Calculate Mass: For a 25 mM solution, you need 9.95 mg of **(-)-Butaclamol HCl** per 1 mL of DMSO.
 - Formula:
- Weighing: Accurately weigh the solid into a sterile microcentrifuge tube or amber vial.
 - Note: If static electricity is an issue, use an anti-static gun or weigh directly into the solvent-wetted vial (tare first).
- Dissolution: Add the calculated volume of Anhydrous DMSO.
- Mixing: Vortex vigorously for 30–60 seconds. The solution should be crystal clear and colorless.
 - QC Check: Hold the vial up to a light source. If particulates remain, sonicate for 5 minutes at room temperature.
- Storage: Aliquot into small volumes (e.g., 50 μ L) to avoid freeze-thaw cycles. Store at -20°C .

Protocol B: Aqueous Dilution for Biological Assays

Objective: Dilute the DMSO stock into physiological buffer (PBS/Media) without crashing the compound out of solution.

The "Rapid Dispersion" Technique

To prevent the "solvent shock" precipitation often seen when hydrophobic compounds hit water, use this kinetic solubility method.



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Figure 1: Step-wise dilution workflow to minimize precipitation risk.

Step-by-Step Procedure

- Prepare Intermediate (Optional but Recommended):
 - Dilute the 25 mM Master Stock 1:10 in DMSO to create a 2.5 mM working stock. This improves pipetting accuracy for low-volume additions.
- Prepare Aqueous Phase:
 - Aliquot the required volume of PBS or Cell Culture Media.
 - Crucial: Pre-warm the buffer to 37°C. Solubility is endothermic; cold buffers promote precipitation.
- Mixing (The Critical Step):

- Place the aqueous buffer on a vortex mixer set to medium speed.
- While vortexing, inject the DMSO stock directly into the center of the vortex (do not touch the walls).
- Limit: Ensure final DMSO concentration is (v/v) to avoid solvent toxicity in cells.
- Visual QC: Inspect immediately. The solution should be clear. If cloudy, the concentration exceeds the aqueous solubility limit (likely ~10–50 μM max in PBS).

Biological Application: The Negative Control

In dopamine receptor (D1/D2) binding assays, (-)-Butaclamol is used to define non-specific binding.

- Mechanism: (+)-Butaclamol binds saturably to D2 receptors. (-)-Butaclamol does not.
- Experimental Set-up:
 - Total Binding: Radioligand + Tissue.
 - Non-Specific Binding (NSB): Radioligand + Tissue + Excess (+)-Butaclamol (usually 1 μM).
 - Stereospecificity Control: Radioligand + Tissue + (-)-Butaclamol.
- Result Interpretation: If (-)-Butaclamol displaces the radioligand, it indicates the binding site is not stereoselective, suggesting the radioligand is binding to non-dopaminergic sites (e.g., sigma receptors or lipid membranes).

Troubleshooting & Stability

Issue	Cause	Solution
Precipitation in PBS	pH is too high (7.4), causing deprotonation.	Acidify buffer slightly (pH 6.5) if assay permits, or reduce concentration.
Oily droplets	"Salting out" effect in high-salt buffers.	Use a lower salt buffer or add 0.5% Tween-80 as a surfactant.
Loss of Potency	Adsorption to plastics.	Use glass or low-binding polypropylene plastics.
Yellowing of DMSO Stock	Oxidation.	Discard. Store future stocks under nitrogen gas or in tight amber vials.

References

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